

Validating ST034307 Selectivity for Adenylyl Cyclase 1: A Comparative Guide

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of **ST034307**, a selective inhibitor of adenylyl cyclase 1 (AC1), with other relevant compounds. The information presented is supported by experimental data to validate its selectivity profile, offering valuable insights for researchers in pain, neuroscience, and drug discovery.

Introduction to ST034307

ST034307 is a small molecule inhibitor of adenylyl cyclase 1 (AC1), an enzyme crucial for neuronal signaling and implicated in chronic pain and opioid dependence. Its selectivity for AC1 over other adenylyl cyclase isoforms is a key attribute, potentially minimizing off-target effects. This guide delves into the experimental evidence supporting this selectivity.

Comparative Selectivity of AC1 Inhibitors

The following table summarizes the inhibitory activity of **ST034307** and other compounds against various adenylyl cyclase (AC) isoforms. The data highlights the superior selectivity of **ST034307** for AC1.

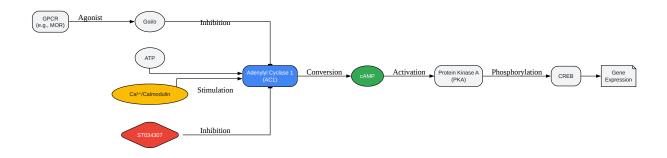


Compound	AC1 IC50 (μM)	Selectivity Profile across other AC Isoforms (AC2- AC9)
ST034307	2.3	No detectable inhibition of other AC isoforms. At higher concentrations (30 μM), potentiation of AC2, AC5, and AC6 has been observed. Specifically, no inhibition of AC8 was seen at concentrations up to 30 μM.
NB001	~10	Reported as a selective AC1 inhibitor, but does not directly inhibit AC1 in in-vitro membrane assays, suggesting an indirect mechanism of action.
AC1-IN-38	0.54	Data on full isoform selectivity is limited.
CB-6673567	77	Data on full isoform selectivity is limited.
CB-7921220	Data not available	Data on full isoform selectivity is limited.

Signaling Pathway of Adenylyl Cyclase 1

Adenylyl cyclase 1 is a key enzyme in the cAMP signaling cascade. The following diagram illustrates its position and regulation.





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Adenylyl Cyclase 1 Signaling Pathway

Experimental Protocols

The selectivity of **ST034307** has been validated through various experimental procedures. Below are detailed methodologies for key assays.

Protocol 1: Intracellular cAMP Accumulation Assay in HEK293 Cells

This assay measures the ability of a compound to inhibit the production of cyclic AMP (cAMP) within living cells that are engineered to express a specific adenylyl cyclase isoform.

Experimental Workflow:





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Workflow for Intracellular cAMP Assay

Methodology:

- Cell Culture and Plating:
 - Human Embryonic Kidney (HEK293) cells stably or transiently expressing the adenylyl cyclase isoform of interest (e.g., AC1, AC2, etc.) are cultured in Dulbecco's Modified Eagle Medium (DMEM) supplemented with 10% fetal bovine serum and appropriate selection antibiotics.
 - Cells are seeded into 96-well plates at a density of 50,000 cells per well and incubated overnight to allow for attachment.
- Compound Treatment:
 - The culture medium is removed, and cells are washed with a serum-free medium.
 - Cells are then pre-incubated with varying concentrations of ST034307 or a comparator compound for 15-30 minutes at 37°C.
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